

# Spectroscopic Characterization of (2-Isothiocyanatopropyl)benzene: A Technical Guide

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## Compound of Interest

Compound Name: (2-Isothiocyanatopropyl)benzene

CAS No.: 16220-05-6

Cat. No.: B1593800

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This technical guide provides a comprehensive overview of the spectroscopic data for **(2-isothiocyanatopropyl)benzene**. Designed for researchers, scientists, and professionals in drug development, this document delves into the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data of this compound. The guide offers in-depth analysis and interpretation of the spectral features, supported by established scientific principles and data from analogous compounds.

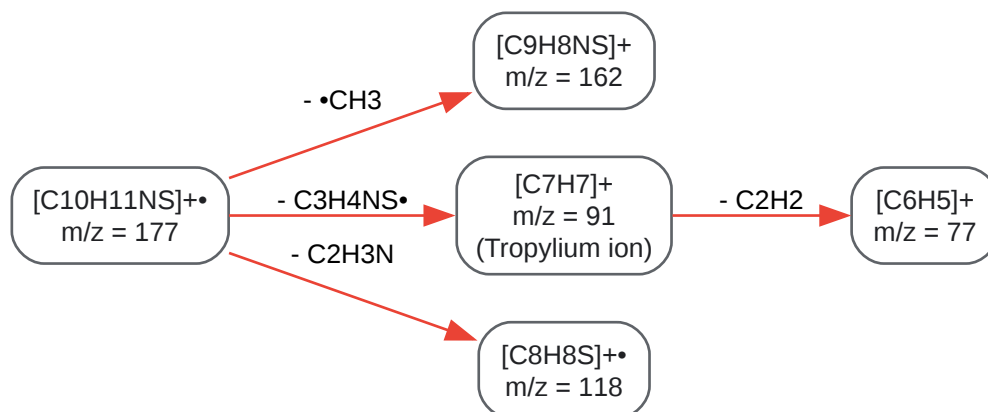
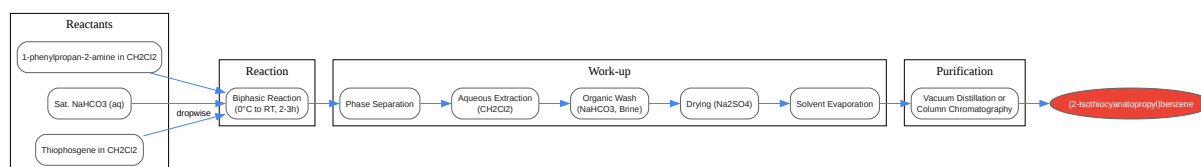
## Introduction

**(2-Isothiocyanatopropyl)benzene**, a member of the isothiocyanate class of organic compounds, holds significant interest due to the diverse biological activities associated with this functional group. Isothiocyanates are known for their presence in cruciferous vegetables and their potential as chemopreventive agents. Accurate spectroscopic characterization is paramount for the unambiguous identification and quality control of such compounds in research and development settings. This guide provides a detailed analysis of the expected

spectroscopic data for **(2-isothiocyanatopropyl)benzene**, offering a foundational reference for its synthesis and characterization.

## Molecular Structure

To facilitate the interpretation of the spectroscopic data, the molecular structure of **(2-isothiocyanatopropyl)benzene** is presented below. The numbering of the carbon and hydrogen atoms is provided to aid in the assignment of NMR signals.



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